

An In-depth Technical Guide to 2-Methyl-5-nitroaniline

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Compound of Interest

Compound Name: 2-Methyl-5-nitroaniline hydrate

Cat. No.: B1603624

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Abstract

This technical guide provides a comprehensive overview of 2-Methyl-5-nitroaniline (CAS No. 99-55-8), a key chemical intermediate. Also known as 5-Nitro-o-toluidine or Fast Scarlet G Base, this compound has historical and ongoing significance in the synthesis of azo dyes and pigments. This document details its discovery and history, physicochemical and spectroscopic properties, a detailed experimental protocol for its synthesis, and its primary industrial applications. All quantitative data is presented in structured tables, and the synthesis workflow is visualized using a DOT language diagram.

Discovery and History

2-Methyl-5-nitroaniline was first synthesized in the early 20th century. Its development was driven by the burgeoning dye industry's demand for new intermediates to create a wider palette of colors. While no single individual is widely credited with its discovery, its synthesis was a logical extension of research into the nitration of aromatic amines. The primary method for its preparation, the selective nitration of 2-methylaniline (o-toluidine), was established during this period.^[1] Historically and currently, its principal application is as a diazo component in the production of azo dyes and pigments, particularly for textiles, printing inks, and coatings.^{[1][2]} It is also used in the synthesis of some pharmaceuticals and agrochemicals.^{[1][2]} This compound does not occur naturally.^[1]

Physicochemical and Spectroscopic Properties

2-Methyl-5-nitroaniline is a yellow to orange-brown crystalline solid with a faint aromatic odor.^[1] It is relatively stable under ambient conditions but is incompatible with strong oxidizing agents, acids, acid chlorides, acid anhydrides, and chloroformates.^{[3][4]} It has limited solubility in water but is more soluble in organic solvents like ethanol, acetone, and chloroform.^[1]

Table 1: Physicochemical Properties of 2-Methyl-5-nitroaniline

Property	Value	Reference
CAS Number	99-55-8	^[3]
Molecular Formula	C ₇ H ₈ N ₂ O ₂	^[1]
Molecular Weight	152.15 g/mol	^[1]
Appearance	Yellow to orange-brown crystalline powder	^[1]
Melting Point	103-106 °C	^[3]
Boiling Point	Decomposes	
Solubility in Water	Limited	^[1]
Solubility in Organic Solvents	Soluble in ethanol, acetone, chloroform	^[1]

Table 2: Spectroscopic Data for 2-Methyl-5-nitroaniline

Spectroscopy Type	Data	Reference
¹ H NMR (400 MHz, CDCl ₃)	δ 7.52 (dd, J = 8.1 Hz, 1H, Ar-H), 3.71 (br, 2H, -NH ₂), 2.22 (s, 3H, -CH ₃)	[1]
¹³ C NMR (100 MHz, CDCl ₃)	δ 147.46, 145.46, 130.82, 129.61, 113.35, 108.86, 17.68 (-CH ₃)	[1]
Infrared (IR)	The spectrum shows characteristic peaks for N-H stretching, aromatic C-H stretching, and NO ₂ stretching.	
Mass Spectrometry (MS)	Molecular Ion Peak (M ⁺): m/z 152	

Synthesis of 2-Methyl-5-nitroaniline

The most common laboratory and industrial synthesis of 2-Methyl-5-nitroaniline involves the selective nitration of o-toluidine. The amino group in o-toluidine is a strong activating group and an ortho-, para-director. However, under acidic conditions, it is protonated to form the anilinium ion, which is a meta-directing group. The methyl group is a weak activating group and an ortho-, para-director. The careful control of reaction conditions, particularly temperature, allows for the desired substitution pattern.

Experimental Protocol: Nitration of o-Toluidine

Materials:

- o-Toluidine
- Concentrated Sulfuric Acid (H₂SO₄)
- Concentrated Nitric Acid (HNO₃)
- Sodium Hydroxide (NaOH) solution

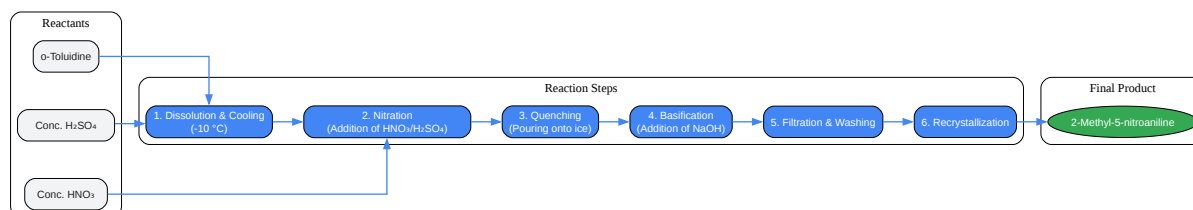
- Ice
- Water

Procedure:

- In a reaction vessel, o-toluidine is added dropwise with vigorous stirring to concentrated sulfuric acid, which is pre-cooled in a salt/ice bath to $-10\text{ }^{\circ}\text{C}$.
- A nitrating mixture of concentrated nitric acid and concentrated sulfuric acid is prepared and cooled.
- The nitrating mixture is added dropwise to the o-toluidine/sulfuric acid mixture over a period of 2 hours, maintaining the temperature at $-10\text{ }^{\circ}\text{C}$.
- After the addition is complete, the reaction mixture is poured onto ice.
- The acidic solution is then carefully basified with a sodium hydroxide solution until an orange precipitate forms.
- The crude 2-Methyl-5-nitroaniline precipitate is collected by filtration and washed thoroughly with water.
- The product can be further purified by recrystallization from ethanol or water to yield yellow to orange-brown crystals.

Expected Yield: Approximately 90%^[1]

Synthesis Workflow Diagram



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Caption: Synthesis workflow for 2-Methyl-5-nitroaniline.

Applications

The primary application of 2-Methyl-5-nitroaniline is as an intermediate in the synthesis of azo dyes and pigments.[1] It is also known by the trade name Fast Scarlet G Base.[5] These colorants are used in a variety of industries:

- Textile Industry: For dyeing and printing on cotton, silk, and nylon fabrics.[2]
- Printing Inks: As a pigment in printing inks.[1]
- Coatings: Used in the formulation of colored coatings.[1]
- Pharmaceuticals and Agrochemicals: The functional groups of 2-Methyl-5-nitroaniline allow for its use as a starting material or intermediate in the synthesis of more complex molecules in these sectors.[1][2]

Safety and Handling

2-Methyl-5-nitroaniline is a toxic compound and should be handled with appropriate safety precautions. It is harmful if swallowed, in contact with skin, or if inhaled. It is also suspected of causing cancer and is harmful to aquatic life with long-lasting effects. When handling this chemical, it is essential to wear protective gloves, clothing, and eye/face protection. Work should be conducted in a well-ventilated area.

Conclusion

2-Methyl-5-nitroaniline is a foundational chemical intermediate with a long history of use, particularly in the dye industry. Its synthesis from o-toluidine is a well-established and efficient process. The information provided in this guide, including its detailed properties, synthesis protocol, and applications, serves as a valuable resource for researchers and professionals in chemistry and drug development.

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